

Physicochemical Profile & Technical Analysis: 2-Chlorophenyl Methylcarbamate (CPMC)

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Compound of Interest

Compound Name: 2-Chlorophenyl methylcarbamate

CAS No.: 3942-54-9

Cat. No.: B1593966

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Executive Summary

2-Chlorophenyl methylcarbamate (CPMC), often recognized by the trade name Etrofol, represents a critical scaffold in the carbamate class of acetylcholinesterase (AChE) inhibitors. [1] While primarily deployed as a non-systemic insecticide, its physicochemical profile offers a model system for understanding carbamylation kinetics in drug development and toxicology.[1] [2][3]

This guide moves beyond basic datasheets to analyze the structure-property relationships (SPR) that dictate CPMC's environmental fate, bioavailability, and analytical detection. We focus on the causality between its chlorinated phenolic leaving group and its hydrolytic stability—a key factor for researchers optimizing carbamate-based pharmacophores.[2][3]

Molecular Architecture & Fundamental Constants[1] [3]

The physicochemical behavior of CPMC is governed by the electron-withdrawing chlorine atom at the ortho position of the phenyl ring. This substitution alters the pKa of the leaving group (2-

chlorophenol), thereby modulating both the hydrolytic stability and the potency of AChE inhibition compared to unsubstituted phenyl carbamates.

Table 1: Physicochemical Specifications

Property	Value	Technical Context
CAS Registry Number	3942-54-9	Unique identifier for database retrieval.[3][4]
IUPAC Name	2-Chlorophenyl -methylcarbamate	Denotes the ester of 2-chlorophenol and methylcarbamic acid.
Molecular Formula		
Molecular Weight	185.61 g/mol	Low MW facilitates rapid membrane permeation.[1][3]
Melting Point	90–91 °C	Solid crystalline state at STP; indicates stable lattice energy. [1][2][3]
Boiling Point	~254 °C (at 760 mmHg)	High BP suggests low volatility, reducing inhalation risk in solid form.[1][3]
LogP (Octanol/Water)	~2.15	Moderately lipophilic; suggests potential for passive transport across BBB.[1][2][3]
Vapor Pressure	Low (< 1 mPa at 25°C)	Limited sublimation potential under ambient conditions.[2][3]
Solubility	Soluble: Acetone, MeOH, EtOH Sparingly: Water (~114 mg/L)	Requires organic co-solvents (e.g., DMSO/Methanol) for stock preparation.[1]

Solubility & Partitioning Dynamics[3]

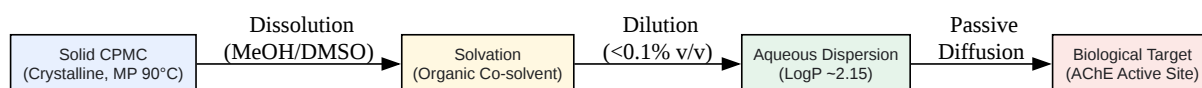
Lipophilicity and Bioavailability

With a LogP of approximately 2.15, CPMC resides in the "Goldilocks zone" for bioavailability.[1] It is sufficiently lipophilic to cross lipid bilayers (gut epithelium, blood-brain barrier) but retains enough polarity to remain dissolved in aqueous physiological fluids.[3]

- Experimental Implication: When preparing bioassays, avoid purely aqueous media. Dissolve CPMC in 100% DMSO or Ethanol first to create a 10-100 mM stock, then dilute into the buffer.[3] Ensure the final organic solvent concentration is <0.1% to prevent solvent-induced enzyme inhibition.[2][3]

Diagram 1: Physicochemical Workflow

The following diagram illustrates the logical flow from solid-state properties to solution-phase behavior and biological interaction.



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Figure 1: Critical path for solubilization and biological delivery of CPMC.[1]

Stability & Degradation Kinetics[1][3]

Understanding the hydrolysis of CPMC is non-negotiable for accurate experimental design.[2] Like other

-methylcarbamates, CPMC undergoes hydrolysis via an E1cB mechanism (Elimination Unimolecular conjugate Base) in alkaline conditions.[1][3]

The Mechanism[5][6][7][8]

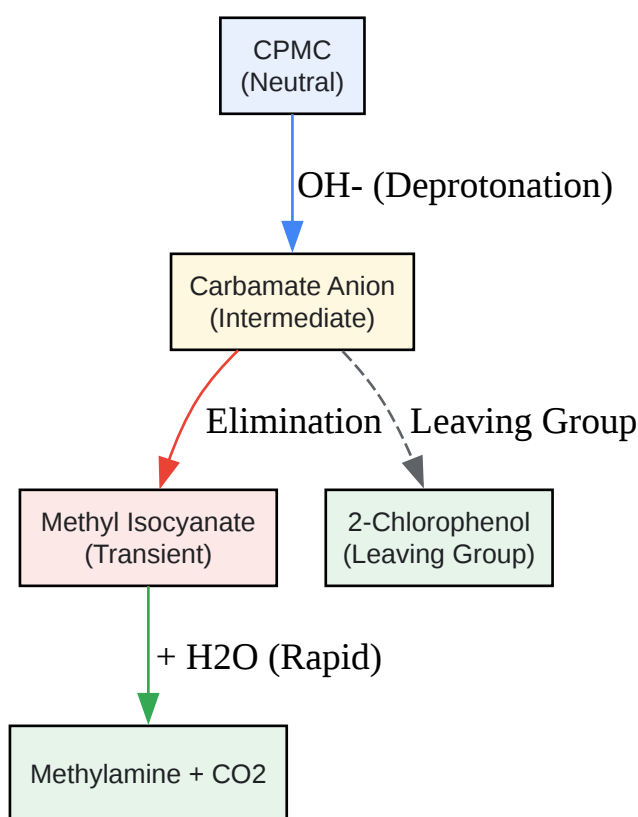
- Deprotonation: The amide proton is acidic.[1][2][3] Base removes this proton to form a carbamate anion.[2][3]
- Elimination: The anion eliminates the leaving group (2-chlorophenolate) to form an unstable intermediate, Methyl Isocyanate (MIC).[1][3]

- Rapid Hydrolysis: MIC reacts instantaneously with water to form Methylamine and Carbon Dioxide.[1][2][3]

Key Insight: The ortho-chlorine atom stabilizes the phenolate leaving group (via inductive withdrawal), making CPMC more susceptible to alkaline hydrolysis than non-chlorinated analogs.

- Protocol Warning: Do not store CPMC in buffers with pH > 8.0. Hydrolysis half-lives decrease exponentially as pH increases.[2][3]

Diagram 2: Hydrolysis Pathway (E1cB)[1]



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Figure 2: Base-catalyzed hydrolysis pathway of CPMC yielding 2-chlorophenol and methylamine.

Analytical Characterization Protocol

For quantitative analysis, Gas Chromatography (GC) is often unsuitable due to the thermal instability of carbamates (they degrade inside the hot injection port). High-Performance Liquid Chromatography (HPLC) with post-column derivatization is the gold standard (EPA Method 531.1/531.2).[3]

Validated Protocol: HPLC-Fluorescence

This method relies on hydrolyzing the carbamate post-column to release methylamine, which is then derivatized to a fluorescent isoindole.[1][3]

- Separation:
 - Column: C18 Reverse Phase (e.g., 150 mm x 4.6 mm, 5 μ m).[1][3]
 - Mobile Phase: Gradient of Water/Methanol.[1][2][3]
 - Temp: 30°C.
- Post-Column Hydrolysis:
 - Reagent: 0.05 N NaOH.[2][3]
 - Reactor Temp: 95°C (Converts CPMC Methylamine).
- Derivatization:
 - Reagent:
-Phthalaldehyde (OPA) + 2-Mercaptoethanol.[1][3][5][6]
 - Reaction: Reacts with Methylamine to form a fluorophore.[1][2][3][7]
- Detection:
 - Fluorescence: Excitation 330 nm / Emission 465 nm.[1][2][3]

Why this works: CPMC itself is not naturally fluorescent enough for trace detection.[2][3] This "chemical amplification" ensures high sensitivity (LOD < 1 ppb).[2][3]

Biological Interaction: AChE Inhibition[2][8][12][13][14]

CPMC acts as a pseudo-irreversible inhibitor of Acetylcholinesterase.[2][3][8] Unlike organophosphates (which phosphorylate the enzyme irreversibly), carbamates carbamylate the active site serine.[1]

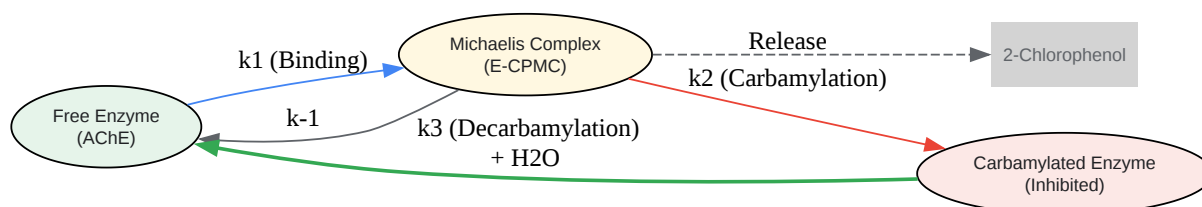
Mechanism of Action[5][7][9]

- Binding: CPMC enters the active site gorge.
- Carbamylation: The carbamate moiety attacks Serine-203 (catalytic triad).[1][2][3] The 2-chlorophenol leaving group is expelled.[2][3]
- Inhibition: The enzyme is now "carbamylated" () and cannot process Acetylcholine.[1][2][3]
- Decarbamylation (Reactivation): Water slowly hydrolyzes the carbamate-enzyme bond, restoring enzyme activity.[1][2][3]

Toxicological Note: The rate of decarbamylation (

) is slow (minutes to hours), which is why carbamate toxicity is considered reversible compared to organophosphates.[1]

Diagram 3: Enzyme Inhibition Kinetics[1][2]



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Figure 3: Kinetic cycle of AChE inhibition. Note that k_3 is the rate-limiting step for reactivation.

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